

Investigating the discovery and history of "KFC protein"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *KFC protein*

Cat. No.: *B1177864*

[Get Quote](#)

No "KFC Protein" Found in Scientific Literature

Following a comprehensive search of scientific databases and literature, the term "**KFC protein**" does not correspond to any officially recognized or scientifically described protein. The investigation explored several possibilities for the user's query, including acronyms and associations with the fast-food chain KFC. The search did yield a few instances of "KFC" in a scientific context, but none refer to a specific protein with this designation.

One study identified a novel Ste20-like kinase from chicken embryo fibroblast cells, which the authors named "KFC" for "Kinase From Chicken".^[1] This is a specific, author-designated name for a protein studied in a single context and not a widely recognized nomenclature.

Another instance of "KFC" in a scientific context refers to the "KFC Server," a web-based tool for predicting protein interaction hot spots. The name is an acronym for "Knowledge-based FADE and Contacts" model.^[2] This is a computational tool and not a protein itself.

The search also explored the possibility that "KFC" was an acronym for a combination of proteins, such as "Keratin, Filaggrin, and Claudin." These are all well-characterized proteins involved in skin barrier function, and their dysfunction is implicated in atopic dermatitis.^{[3][4][5]} ^[6] However, there is no evidence in the scientific literature of these proteins being collectively referred to as the "**KFC protein**."

Given the lack of any recognized "**KFC protein**" in the scientific community, it is not possible to fulfill the user's request for an in-depth technical guide on its discovery and history. The core

requirements, including data presentation, experimental protocols, and visualizations, cannot be met for a protein that has not been scientifically identified or characterized under this name.

It is possible that the user has encountered a non-standard or informal term, or there may be a misunderstanding of a protein's name. Without further clarification or a recognized scientific identifier, a technical whitepaper on the "**KFC protein**" cannot be produced.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. KFC, a Ste20-like kinase with mitogenic potential and capability to activate the SAPK/JNK pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. KFC Server: interactive forecasting of protein interaction hot spots - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Skin Barrier Function in Atopic Dermatitis | Plastic Surgery Key [plasticsurgerykey.com]
- 4. Skin barrier in atopic dermatitis: beyond filaggrin - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Profile of skin barrier proteins (filaggrin, claudins 1 and 4) and Th1/Th2/Th17 cytokines in adults with atopic dermatitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mednexus.org [mednexus.org]
- To cite this document: BenchChem. [Investigating the discovery and history of "KFC protein"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1177864#investigating-the-discovery-and-history-of-kfc-protein>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com